

Introduction: Isononyl Alcohol, a Cornerstone of Modern Chemical Synthesis

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Compound of Interest

Compound Name: *Isononyl alcohol*

Cat. No.: B011279

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Isononyl alcohol (INA), a branched-chain primary C9 alcohol, stands as a pivotal chemical intermediate in a multitude of industrial applications.^[1] While not typically used as a final product, its unique branched structure and reactivity make it an essential precursor for a diverse range of high-performance materials. Industrially, INA is primarily synthesized through a two-step oxo process, which involves the hydroformylation of octene isomers to produce nonanal, followed by the hydrogenation of this aldehyde to yield **isononyl alcohol**.^{[1][2][3]} This guide provides a comprehensive technical overview of the primary applications of **isononyl alcohol**, detailing the underlying chemistry, experimental protocols, and the structure-property relationships that drive its utility for researchers, scientists, and professionals in material and drug development.

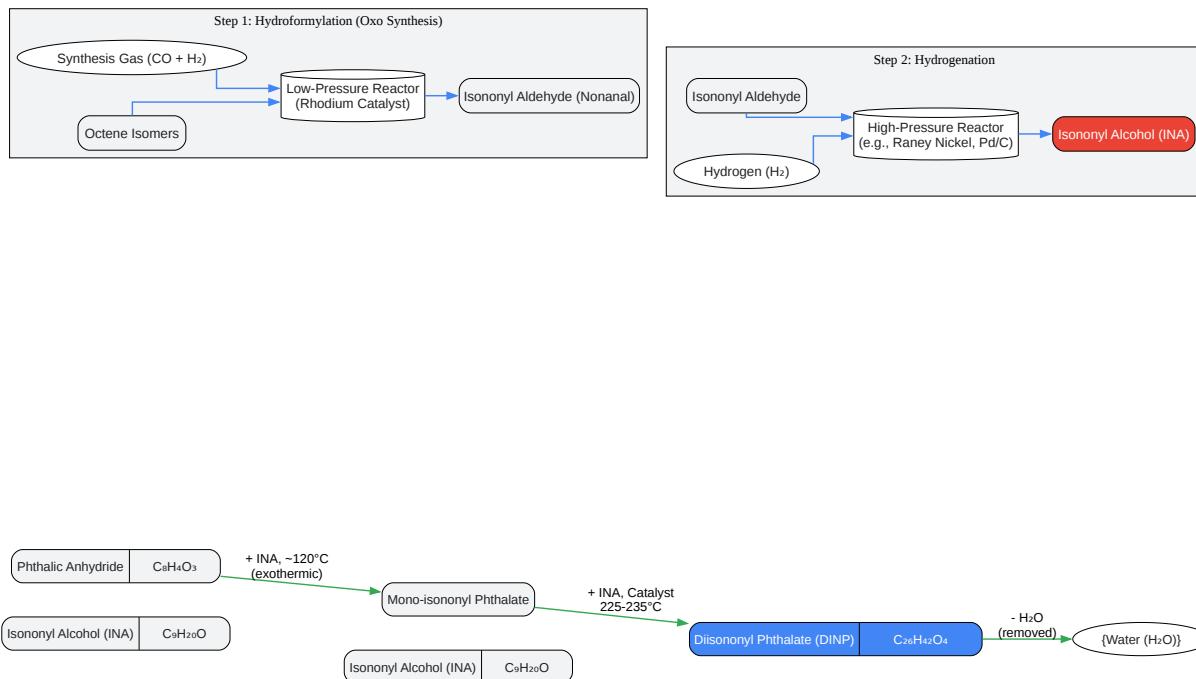
Physicochemical Properties of Isononyl Alcohol

A clear understanding of INA's physical and chemical properties is fundamental to its application. These properties dictate its behavior as a solvent, its reactivity in esterification and ethoxylation reactions, and the characteristics of its derivatives.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[3]
Molar Mass	144.25 g/mol	[3]
Appearance	Clear, colorless liquid	[2][4]
CAS Number	27458-94-2	[4][5]
Density	~0.83 g/cm ³	[3]
Boiling Point	~215 °C	[3]
Flash Point	~98 °C	[3]
Solubility in Water	Slightly soluble	[3][4]

Industrial Synthesis of Isononyl Alcohol

The industrial production of INA is a testament to catalytic chemistry, primarily utilizing the LP OxoSM process developed in the 1970s, which employs a rhodium-based catalyst for greater efficiency and milder reaction conditions compared to older high-pressure cobalt methods.[1][6]



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Caption: Two-step esterification for DINP synthesis.

Experimental Protocol: The following protocol outlines a modern synthesis method using a titanium-based catalyst system, which enhances efficiency. [7][8]

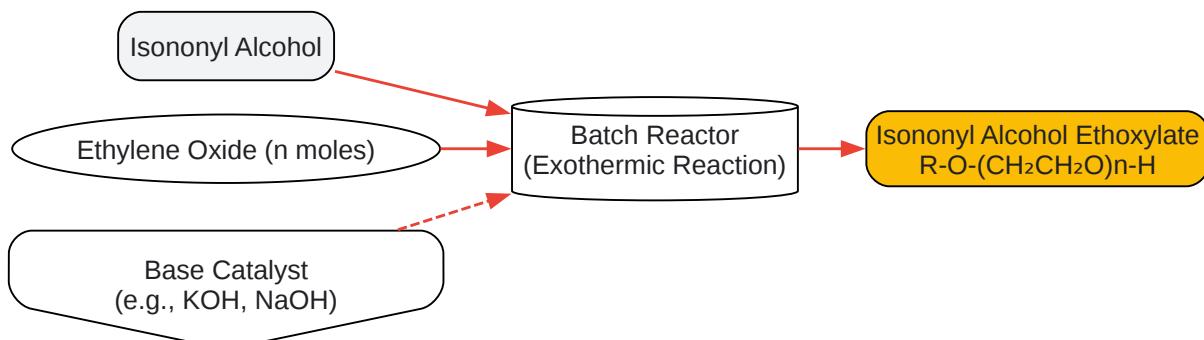
- **Step 1: Monoester Formation**

- Charge Reactor: In a suitable reaction vessel equipped with a stirrer and heating mantle, charge 1 part by weight of phthalic anhydride and 3–4 parts of **isononyl alcohol**. [7][8] The molar excess of INA is a critical choice to drive the reversible diesterification reaction to completion. [8] 2. Initial Heating: Begin heating the mixture with constant stirring. The monoesterification is an exothermic reaction that proceeds readily as the temperature rises toward 120°C without the need for a catalyst. [7]

- Step 2: Catalyst Addition and Diesterification
 - Catalyst Introduction: Once the reaction mixture reaches 150–180°C, introduce the catalyst. A composite catalyst consisting of a solid titanium-based compound and tetra-isopropyl titanate (in a 1:1 ratio) is added at 0.001–0.002 parts by weight relative to the reactants. [7][8] 2. Elevated Temperature Reaction: Increase the temperature to 225–235°C and maintain it for 2–3 hours. [7][9] This elevated temperature is necessary to overcome the activation energy for the second esterification, which is a reversible reaction. Water is continuously removed from the reaction mixture to shift the equilibrium towards the product side. [10]
- Step 3: Purification
 - Removal of Excess Alcohol: After the reaction is complete (monitored by measuring the acid number, which should fall below 2mgKOH/g), cool the mixture to 190–195°C. [7][9] Apply vacuum distillation to remove the unreacted excess **isononyl alcohol**, which can be recycled. [7][10] 2. Final Purification: The resulting crude DINP is then subjected to decolorization (e.g., using activated carbon) and filtration to yield the pure product. [7]
 - Applications of INA-Based Plasticizers: These plasticizers are integral to numerous industries, including:
 - Automotive: Used in dashboards, interior trims, and wire insulation to ensure durability and flexibility. [2][5]*
 - Construction: Found in resilient flooring, roofing membranes, and flexible piping. [2][5]*
 - Wire and Cable: Provides necessary insulation flexibility and resistance to temperature fluctuations. [2]

Application in Surfactant Chemistry: Isononyl Alcohol Ethoxylates

Isononyl alcohol serves as a hydrophobic starting material for the synthesis of non-ionic surfactants known as **isononyl alcohol** ethoxylates (INAEs). [11][12] These surfactants are highly regarded for their superior cleaning performance, especially in degreasing applications. [11][12] Synthesis of INAEs: The production of INAEs involves the ethoxylation of **isononyl alcohol**, where ethylene oxide is added to the alcohol in the presence of a catalyst. [13][14]



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